

# Navigating the Hazards of Chlorodimethylborane: A Technical Guide to Safe Handling

**Author:** BenchChem Technical Support Team. **Date:** March 2026

## Compound of Interest

Compound Name: Chlorodimethylborane

CAS No.: 1803-36-7

Cat. No.: B182847

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Disclaimer: The following guide is a synthesis of safety information for **chlorodimethylborane** and closely related compounds. Due to a lack of a comprehensive, publicly available Safety Data Sheet (SDS) specifically for **chlorodimethylborane**, this document infers hazards and handling procedures from analogous materials, such as bromodimethylborane, and general best practices for pyrophoric and water-reactive reagents. Researchers, scientists, and drug development professionals must conduct a thorough, site-specific risk assessment before handling this substance.

## Compound Identification and Physicochemical Properties

**Chlorodimethylborane** is an organoboron compound with the chemical formula  $C_2H_6BCl$ .<sup>[1][2]</sup> Understanding its fundamental properties is the first step in anticipating its behavior and handling it safely.

Property	Value	Source
CAS Number	1803-36-7	[1][2]
Molecular Formula	C <sub>2</sub> H <sub>6</sub> BCl	[1][2]
Molecular Weight	76.33 g/mol	[2]
Appearance	Liquid	[1]
Vapor Pressure	770 mmHg at 25°C	[1]

## Hazard Analysis: A Pyrophoric and Corrosive Reagent

While specific GHS classifications for **chlorodimethylborane** are not readily available, the hazards of analogous compounds like bromodimethylborane suggest that it should be treated as an extremely hazardous substance.[3][4] The primary dangers stem from its pyrophoric nature and its violent reaction with water.

- **Pyrophoric Nature:** Similar to other low-molecular-weight organoboranes, **chlorodimethylborane** is expected to be pyrophoric, meaning it can spontaneously ignite upon contact with air.[4] This necessitates handling under an inert atmosphere at all times.
- **Water Reactivity:** This compound will react violently with water and other protic solvents, releasing flammable and corrosive byproducts, including hydrogen chloride gas.[5]
- **Corrosivity:** Due to its reaction with moisture to form hydrochloric acid, **chlorodimethylborane** is expected to be highly corrosive to skin, eyes, and the respiratory tract.[3][5][6] Ingestion would cause severe damage to the gastrointestinal tract.[3][5]
- **Inhalation Toxicity:** Inhalation of vapors is likely to be toxic, causing respiratory irritation and potentially severe chemical burns to the respiratory tract.[6]

## Personal Protective Equipment (PPE): An Essential Barrier

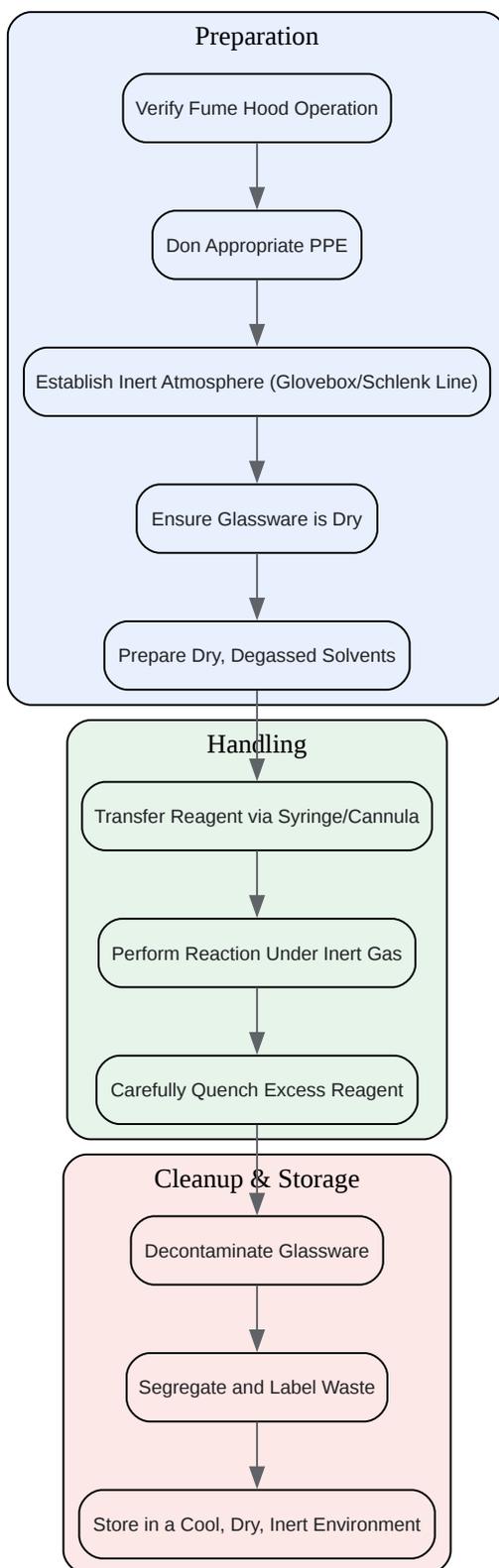
A multi-layered approach to PPE is critical to ensure personnel safety. The selection of PPE should be based on a thorough risk assessment of the specific procedures being performed.[7]  
[8]

PPE Category	Specification	Rationale
Hand Protection	Air-impermeable gloves (e.g., butyl rubber) layered over nitrile gloves.	Provides a robust barrier against this corrosive and reactive chemical.
Eye and Face Protection	Chemical splash goggles and a full-face shield.	Protects against splashes and any potential rapid reactions. [8][9]
Body Protection	Flame-resistant lab coat worn over chemical-resistant coveralls.	Protects against splashes and potential ignition.[10]
Respiratory Protection	Work should be conducted in a certified chemical fume hood. For emergency situations, a self-contained breathing apparatus (SCBA) is necessary.[11]	Prevents inhalation of toxic and corrosive vapors.[6]

## Safe Handling and Storage: A Controlled Environment

The key to safely handling **chlorodimethylborane** is the strict exclusion of air and moisture. All manipulations should be performed under an inert atmosphere (e.g., nitrogen or argon) in a glovebox or using Schlenk line techniques.

## Inert Atmosphere Handling Workflow



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Caption: Inert atmosphere handling workflow for **chlorodimethylborane**.

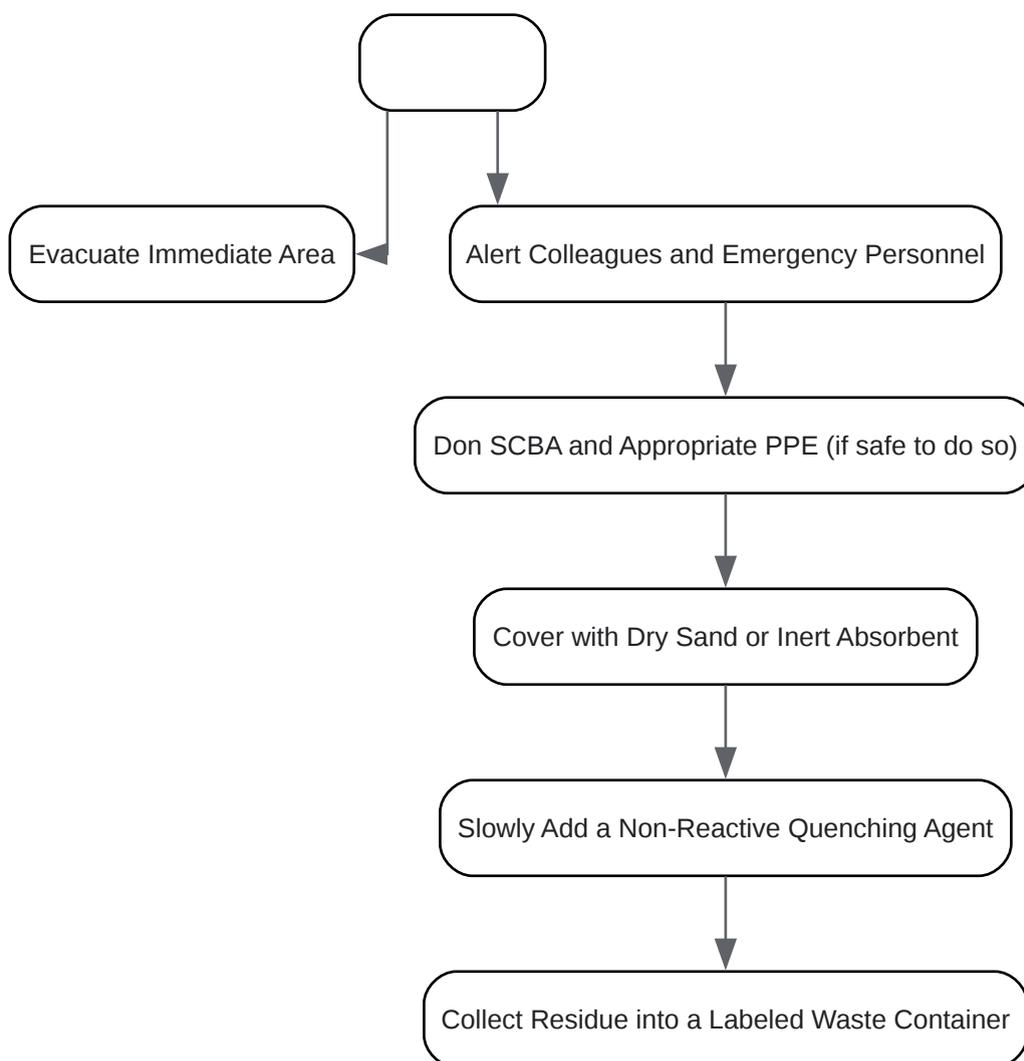
## Step-by-Step Handling Protocol

- Preparation:
  - Ensure the chemical fume hood is functioning correctly.
  - Don all required PPE as outlined in Section 3.
  - Purge all glassware with inert gas and, if possible, flame-dry under vacuum to remove any traces of moisture.
  - Use only dry, degassed solvents.
- Transfer:
  - Use a syringe or cannula that has been purged with inert gas to transfer the liquid.
  - Never draw the liquid directly into a warm syringe, as this can cause the reagent to expand and expel from the needle.
  - The receiving vessel must be under a positive pressure of inert gas.
- Storage:
  - Store **chlorodimethylborane** in a tightly sealed container under an inert atmosphere.[\[3\]](#)  
[\[12\]](#)
  - The storage location should be a cool, dry, and well-ventilated area, away from incompatible materials such as water, alcohols, and oxidizing agents.[\[13\]](#)[\[14\]](#)
  - Store in a secondary container to contain any potential leaks.

## Emergency Procedures: Rapid and Informed Response

In the event of an emergency, a quick and correct response is crucial to minimizing harm.

### Spill Response



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Caption: Emergency response workflow for a **chlorodimethylborane** spill.

- Small Spills (in a fume hood):
  - Cover the spill with a dry, inert absorbent material such as sand or vermiculite.
  - Carefully and slowly add a quenching agent like isopropanol to the absorbent material.
  - Collect the neutralized mixture into a designated waste container.
- Large Spills:
  - Evacuate the laboratory immediately.[3]

- Alert emergency personnel.
- Prevent entry to the area.

## Fire Fighting

- DO NOT USE WATER. A violent reaction will occur.
- Use a Class D fire extinguisher (for combustible metals) or dry chemical powder.[\[3\]](#)[\[15\]](#)  
Carbon dioxide may also be effective.[\[3\]](#)[\[16\]](#)
- Firefighters must wear a self-contained breathing apparatus (SCBA) and full protective gear.  
[\[3\]](#)[\[16\]](#)

## First Aid Measures

Immediate medical attention is required for any exposure.[\[5\]](#)[\[15\]](#)

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open.[\[15\]](#)[\[17\]](#)[\[18\]](#) Seek immediate medical attention.
- Skin Contact: Brush off any visible chemical, then immediately flush the affected area with large amounts of water for at least 15 minutes.[\[17\]](#)[\[18\]](#) Remove contaminated clothing while flushing.[\[19\]](#) Seek immediate medical attention.
- Inhalation: Move the victim to fresh air immediately.[\[17\]](#)[\[18\]](#) If breathing is difficult or has stopped, provide artificial respiration.[\[17\]](#) Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting.[\[3\]](#)[\[15\]](#) If the person is conscious, rinse their mouth with water.[\[15\]](#) Never give anything by mouth to an unconscious person.[\[20\]](#) Seek immediate medical attention.

## Waste Disposal

All waste containing **chlorodimethylborane** must be treated as hazardous.

- Neutralization: Unused or excess **chlorodimethylborane** should be slowly and carefully added to a stirred, cooled solution of a non-reactive alcohol like isopropanol, under an inert

atmosphere. The reaction can be vigorous.

- Collection: The neutralized mixture should be collected in a properly labeled hazardous waste container.
- Disposal: Dispose of the waste through a licensed hazardous waste disposal company, in accordance with all local, state, and federal regulations.[3][12]

## References

- **Chlorodimethylborane.** (n.d.). PubChem. Retrieved from [\[Link\]](#)
- Safety Data Sheet Section 5 FIRE FIGHTING MEASURES. (n.d.). Hisco. Retrieved from [\[Link\]](#)
- First Aid Procedures for Chemical Hazards. (n.d.). NIOSH - CDC. Retrieved from [\[Link\]](#)
- SAFETY DATA SHEET - Boron Trichloride. (2022, October 4). Airgas. Retrieved from [\[Link\]](#)
- SAFETY DATA SHEET - Bromodimethylborane. (2025, September 23). Thermo Fisher Scientific. Retrieved from [\[Link\]](#)
- First Aid: Chemical Exposure. (n.d.). University of Rochester Medical Center. Retrieved from [\[Link\]](#)
- First aid for chemicals. (2024, July 6). Hesperian Health Guides. Retrieved from [\[Link\]](#)
- Personal Protective Equipment. (2025, September 12). US EPA. Retrieved from [\[Link\]](#)
- First Aid - Chemical Poisoning. (2019, May 28). Ministry of Health, Saudi Arabia. Retrieved from [\[Link\]](#)
- Guidance for Selection of Protective Clothing for MDI Users. (2013, March). Covestro. Retrieved from [\[Link\]](#)
- Guidance for Selection of Personal Protective Equipment for MDI Users. (2021, September). American Chemistry Council. Retrieved from [\[Link\]](#)

- Healthcare Emergency Preparedness - Chemical PPE Kits. (n.d.). International Safety. Retrieved from [[Link](#)]
- Managing risks of storing chemicals in the workplace. (n.d.). Safe Work Australia. Retrieved from [[Link](#)]
- Common Personal Protective Equipment. (2024, August 4). Environmental Health & Safety, University of Wisconsin-Milwaukee. Retrieved from [[Link](#)]
- Guidance on Storage and Handling of Chlorinated Solvents. (n.d.). Euro Chlor. Retrieved from [[Link](#)]
- Firefighter Basics: Fireground Decon. (2016, June 24). Fire Engineering. Retrieved from [[Link](#)]
- Specific Chemical Handling and Storage. (n.d.). UW-Milwaukee. Retrieved from [[Link](#)]
- Methyl Chloride Handling & Storage Requirements. (n.d.). OxyChem. Retrieved from [[Link](#)]

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## Sources

- 1. Page loading... [[guidechem.com](#)]
- 2. Chlorodimethylborane | C<sub>2</sub>H<sub>6</sub>BCl | CID 137221 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 3. fishersci.com [[fishersci.com](#)]
- 4. WERCS Studio - Application Error [[assets.thermofisher.com](#)]
- 5. static.cymitquimica.com [[static.cymitquimica.com](#)]
- 6. airgas.com [[airgas.com](#)]
- 7. solutions.covestro.com [[solutions.covestro.com](#)]
- 8. americanchemistry.com [[americanchemistry.com](#)]

- [9. safety.rochester.edu](https://safety.rochester.edu) [[safety.rochester.edu](https://safety.rochester.edu)]
- [10. dqeready.com](https://dqeready.com) [[dqeready.com](https://dqeready.com)]
- [11. epa.gov](https://epa.gov) [[epa.gov](https://epa.gov)]
- [12. fishersci.com](https://fishersci.com) [[fishersci.com](https://fishersci.com)]
- [13. safeworkaustralia.gov.au](https://safeworkaustralia.gov.au) [[safeworkaustralia.gov.au](https://safeworkaustralia.gov.au)]
- [14. chlorinated-solvents.eu](https://chlorinated-solvents.eu) [[chlorinated-solvents.eu](https://chlorinated-solvents.eu)]
- [15. canbipharm.com](https://canbipharm.com) [[canbipharm.com](https://canbipharm.com)]
- [16. media.hiscoinc.com](https://media.hiscoinc.com) [[media.hiscoinc.com](https://media.hiscoinc.com)]
- [17. First Aid Procedures for Chemical Hazards | NIOSH | CDC](#) [[cdc.gov](https://cdc.gov)]
- [18. en.hesperian.org](https://en.hesperian.org) [[en.hesperian.org](https://en.hesperian.org)]
- [19. uclahealthib.staywellsolutionsonline.com](https://uclahealthib.staywellsolutionsonline.com) [[uclahealthib.staywellsolutionsonline.com](https://uclahealthib.staywellsolutionsonline.com)]
- [20. echemi.com](https://echemi.com) [[echemi.com](https://echemi.com)]
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